

TAMRA-PEG3-NH2 Fluorescent Dye: A Technical Guide

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Compound of Interest

Compound Name: *Tamra-peg3-NH2*

Cat. No.: *B12370807*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

TAMRA-PEG3-NH2 is a fluorescent labeling reagent that merges the robust photophysical properties of the tetramethylrhodamine (TAMRA) fluorophore with the practical advantages of a polyethylene glycol (PEG) spacer. This molecule is an indispensable tool in a wide array of life science and drug development applications, primarily for the covalent labeling of biomolecules. The TAMRA component emits a bright, orange-red fluorescence, ensuring sensitive detection in various biological assays. The hydrophilic, three-unit PEG spacer enhances water solubility and provides a flexible linker that minimizes steric hindrance, thereby preserving the biological activity of the labeled molecule. The terminal primary amine (-NH₂) group serves as a versatile reactive handle for conjugation to molecules containing accessible carboxylic acids or other amine-reactive functional groups.

Core Features and Physicochemical Properties

TAMRA-PEG3-NH2 is structurally composed of three key moieties: the TAMRA fluorophore, a three-unit PEG spacer, and a terminal primary amine. This combination makes it a highly efficient tool for attaching a bright, photostable fluorescent label to a variety of target molecules.

Below is a summary of the key physicochemical and spectroscopic properties of **TAMRA-PEG3-NH2** and its closely related derivatives. It is important to note that the local environment, including solvent polarity and conjugation to a biomolecule, can influence the precise spectroscopic characteristics.

Quantitative Data Summary

Property	Value	Source(s)
Molecular Formula	C33H40N4O7	[1]
Molecular Weight	604.7 g/mol	[1]
Appearance	Dark red solid	N/A
Solubility	Soluble in DMSO, DMF, Methanol	[2]
Excitation Maximum (λ_{ex})	~553 nm	[3]
Emission Maximum (λ_{em})	~575 nm	[3]
Molar Extinction Coefficient (ϵ)	$\geq 16,000 \text{ cm}^{-1}\text{M}^{-1}$	
Fluorescence Quantum Yield (Φ)	~0.1	
Fluorescence Lifetime (τ)	~2.26 ns (in water)	
Purity	Typically $\geq 95\%$ (HPLC)	

Note: Some values are for closely related TAMRA derivatives and should be considered as approximate values for **TAMRA-PEG3-NH2**.

Key Applications

The ability to covalently attach **TAMRA-PEG3-NH2** to biomolecules opens up a vast range of applications in biological research and drug development:

- **Fluorescence Microscopy:** Labeled proteins, antibodies, or other molecules can be used to visualize their subcellular localization and dynamic processes within live or fixed cells.

- Flow Cytometry: Antibodies or other cell-surface binding ligands conjugated to **TAMRA-PEG3-NH2** are used for the identification, quantification, and sorting of specific cell populations.
- Bioconjugation: The primary amine group allows for straightforward conjugation to proteins, peptides, nucleic acids, and other biomolecules through various chemical reactions.
- Drug Delivery and Nanoparticle Tracking: By labeling nanoparticles or drug delivery vehicles with **TAMRA-PEG3-NH2**, researchers can monitor their cellular uptake, intracellular trafficking, and biodistribution.

Experimental Protocols

Protocol 1: Conjugation of TAMRA-PEG3-NH2 to a Protein using EDC/NHS Chemistry

This protocol outlines a general procedure for labeling a protein with accessible carboxylic acid groups (e.g., aspartic acid, glutamic acid) with **TAMRA-PEG3-NH2**.

Materials:

- **TAMRA-PEG3-NH2**
- Protein of interest in an amine-free buffer (e.g., 20 mM MES, 150 mM NaCl, pH 6.0)
- 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- N-hydroxysuccinimide (NHS) or N-hydroxysulfosuccinimide (sulfo-NHS)
- Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO)
- Reaction Buffer: MES buffer or similar at pH 5.5-6.5
- Quenching Buffer: 1 M Tris-HCl, pH 8.0 or hydroxylamine
- Purification column (e.g., size-exclusion chromatography like Sephadex G-25)

Procedure:

- Reagent Preparation:
 - Prepare a stock solution of **TAMRA-PEG3-NH2** in anhydrous DMSO or DMF (e.g., 10 mg/mL).
 - Prepare fresh stock solutions of EDC and NHS in reaction buffer or water immediately before use.
 - Prepare the protein solution in the reaction buffer at a suitable concentration (e.g., 1-5 mg/mL).
- Activation of Protein Carboxylic Acids:
 - In a microcentrifuge tube, mix the protein solution with a molar excess of EDC and NHS. A typical molar ratio is 1:10:25 (Protein:EDC:NHS).
 - Incubate the mixture for 15-30 minutes at room temperature to activate the carboxylic acid groups, forming an amine-reactive NHS ester.
- Conjugation to **TAMRA-PEG3-NH2**:
 - Add the **TAMRA-PEG3-NH2** stock solution to the activated protein solution. The molar ratio of the dye to the protein will determine the degree of labeling and should be optimized for the specific application. A starting point could be a 5 to 20-fold molar excess of the dye.
 - Incubate the reaction for 2 hours at room temperature or overnight at 4°C, protected from light.
- Quenching the Reaction:
 - Add the quenching buffer to the reaction mixture to stop the reaction by consuming unreacted NHS-esters. Incubate for 15-30 minutes.
- Purification of the Conjugate:
 - Remove unconjugated dye and excess reagents by passing the reaction mixture through a size-exclusion chromatography column.

- Collect the fractions containing the labeled protein, which will be visibly pink/red.
- Monitor the separation by measuring the absorbance at 280 nm (for protein) and ~553 nm (for TAMRA).
- Characterization:
 - Determine the degree of labeling (DOL) by measuring the absorbance of the purified conjugate at 280 nm and 553 nm and using the Beer-Lambert law.

Protocol 2: Cellular Uptake Assay by Flow Cytometry

This protocol allows for the quantification of the uptake of a **TAMRA-PEG3-NH2**-labeled molecule (e.g., a protein or nanoparticle) by cells.

Materials:

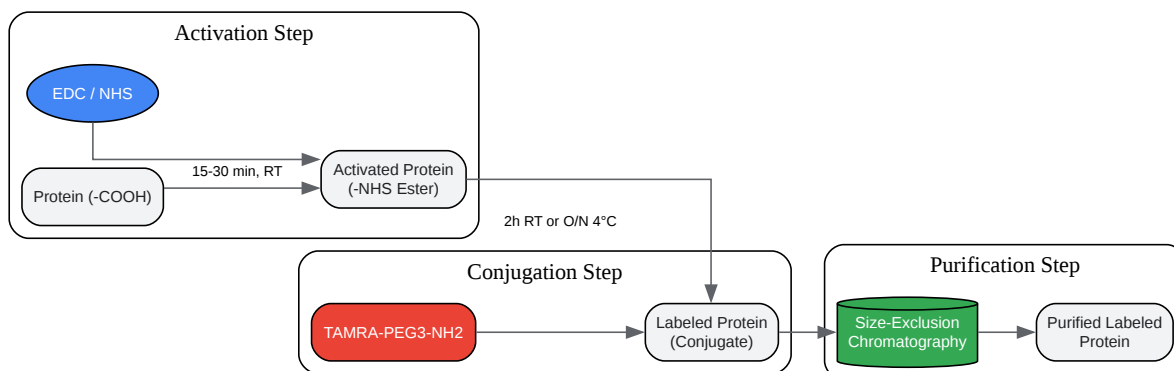
- Cells of interest
- Complete cell culture medium
- **TAMRA-PEG3-NH2** labeled molecule
- Phosphate-Buffered Saline (PBS)
- Trypsin-EDTA (for adherent cells)
- Flow cytometer

Procedure:

- Cell Seeding:
 - Seed cells in a multi-well plate at a density that will result in 70-80% confluency on the day of the experiment.
 - Incubate the cells overnight to allow for attachment.
- Treatment with Labeled Molecule:

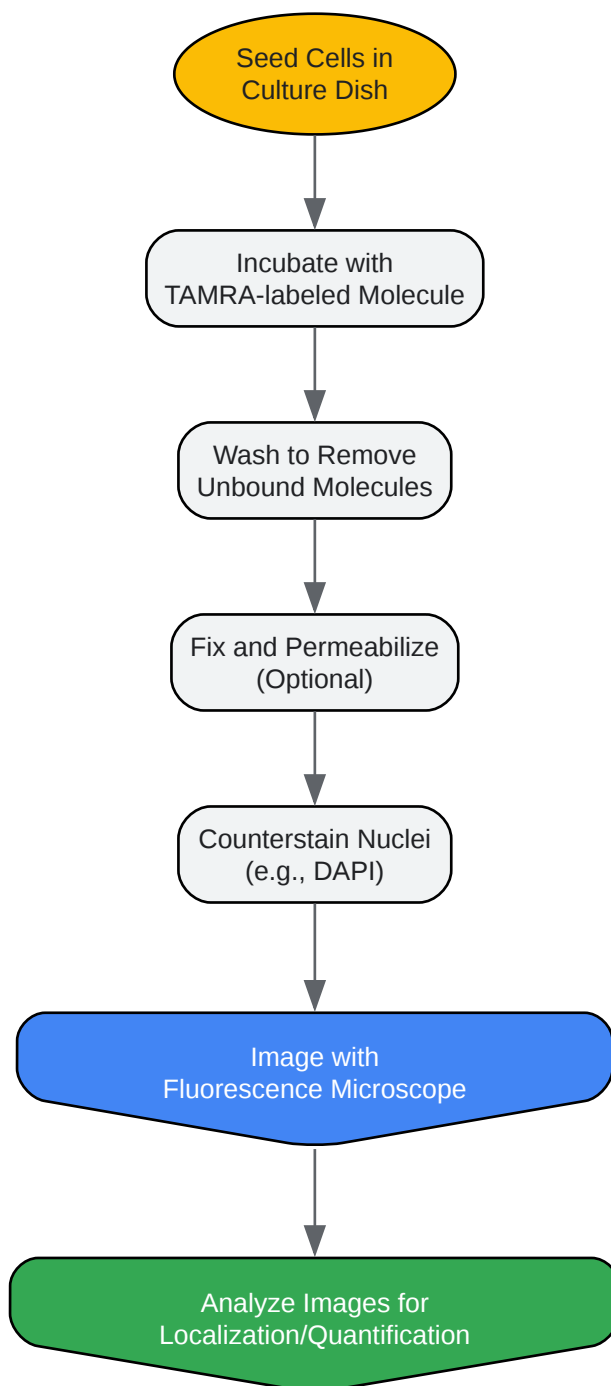
- Prepare serial dilutions of the TAMRA-labeled molecule in complete cell culture medium.
- Remove the old medium from the cells and add the medium containing the labeled molecule. Include an untreated cell sample as a negative control.
- Incubate for the desired time period (e.g., 4 hours) at 37°C.
- Cell Harvesting:
 - Wash the cells twice with ice-cold PBS to remove any non-internalized labeled molecules.
 - For adherent cells, harvest by trypsinization.
 - Resuspend the cells in a suitable buffer for flow cytometry (e.g., PBS with 2% FBS).
- Flow Cytometry Analysis:
 - Analyze the cell suspension on a flow cytometer equipped with a laser and filter set appropriate for TAMRA (e.g., 561 nm laser and a 582/15 bandpass filter).
 - Gate the live cell population based on forward and side scatter.
 - Quantify the mean fluorescence intensity of the TAMRA signal in the gated population to determine the extent of uptake.

Mandatory Visualizations



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Caption: Workflow for protein labeling with **TAMRA-PEG3-NH2**.



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Caption: Workflow for cellular imaging using a TAMRA-labeled molecule.

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References

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